

# Available NMR Data for Malabaricone B

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## Compound Focus: Malabaricone B

CAS No.: 63335-24-0

Cat. No.: S600973

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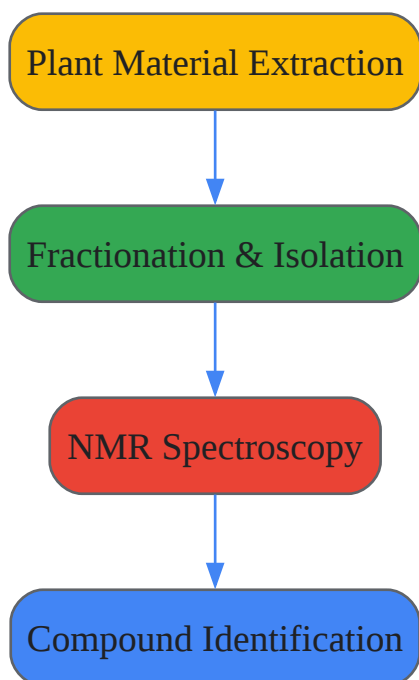
The table below summarizes the key details of a predicted  $^{13}\text{C}$  NMR spectrum for **Malabaricone B**.

Spectrum Type	$^{13}\text{C}$ NMR (1D, predicted)
NP-MRD ID	NP0075547 [1]
Solvent	D <sub>2</sub> O [1]
Frequency	101 MHz (predicted for 400 MHz instrument) [1]
Data Availability	Peak List and Assignments file available for download [1]

## Research Context and Experimental Protocols

**Malabaricone B** is a phenylacylphenol (diarylnonanoid) naturally found in various *Myristica* species [2]. Its core structure consists of a **2,6-dihydroxyacetophenone unit connected to a benzene ring by a C8 alkyl chain** [3] [4].

In recent research, the compound was isolated from the fruit rinds of *Myristica malabarica* [3]. The general methodology for isolation and NMR characterization in these studies is outlined below:



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Figure: Generalized workflow for isolating and characterizing **Malabaricone B**.

- **Extraction and Isolation:** The plant material is typically extracted with solvents like dichloromethane or ethyl acetate. The crude extract is then purified using techniques such as **silica gel column chromatography** and **preparative thin-layer chromatography (TLC)** to isolate individual compounds like **Malabaricone B** [4] [5].
- **Structure Elucidation:** The identity of **Malabaricone B** is confirmed by interpreting its **<sup>1</sup>H NMR, <sup>13</sup>C NMR, and HRESI-MS** spectroscopic data and comparing them with literature values [3].

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## References

1. <sup>13</sup>C NMR Spectrum (1D, 101 MHz, D<sub>2</sub>O, predicted) (NP0075547) [np-mrd.org]
2. A Review of Their Phytochemistry and Pharmacology [mdpi.com]
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